

# Comprehensive Safety and Handling Guide for L-Tyrosine-3,5-<sup>13</sup>C<sub>2</sub>

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## Compound of Interest

Compound Name: L-Tyrosine-3,5-<sup>13</sup>C<sub>2</sub>

Cat. No.: B12425889

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This guide provides essential safety, operational, and disposal protocols for laboratory personnel, including researchers, scientists, and drug development professionals, who handle L-Tyrosine-3,5-<sup>13</sup>C<sub>2</sub>. The following procedures are designed to ensure the safe handling and disposal of this stable isotope-labeled compound, thereby fostering a secure and efficient research environment.

## Immediate Safety and Hazard Information

L-Tyrosine-3,5-<sup>13</sup>C<sub>2</sub>, like its unlabeled counterpart, is classified as a non-hazardous substance. However, it can cause skin, eye, and respiratory tract irritation upon contact. The primary risks are associated with the inhalation of the powdered form and direct contact with skin and eyes.

Hazard Identification:

- Pictograms: GHS07 (Exclamation Mark)
- Signal Word: Warning
- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.

- Precautionary Statements:
  - P261: Avoid breathing dust.
  - P280: Wear protective gloves, protective clothing, and eye protection.
  - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling L-Tyrosine-3,5-<sup>13</sup>C<sub>2</sub> to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye and Face	Safety glasses with side-shields conforming to EN166 or NIOSH standards. A face shield should be used if there is a significant risk of splashing.
Hand	Nitrile gloves are required for incidental contact. Change gloves immediately if they become contaminated.
Body	A standard laboratory coat must be worn at all times.
Respiratory	Not required under normal conditions with adequate ventilation. If dust is likely to be generated, use a NIOSH-approved particulate respirator (e.g., N95).

## Quantitative Data

Below is a summary of relevant quantitative data for L-Tyrosine. This data is applicable to L-Tyrosine-3,5-<sup>13</sup>C<sub>2</sub> as the isotopic labeling does not significantly alter these physical and

chemical properties.

Table 1: Solubility of L-Tyrosine

Solvent	Solubility at 25°C (g/L)	Notes
Water (neutral pH)	0.453[1]	Solubility is pH-dependent.
1 M HCl	100	Soluble with heating.[2]
Alkaline Solutions (e.g., 1 M NaOH)	Soluble	The solubility increases significantly in alkaline conditions (pH > 9).[2][3]
Absolute Ethanol	Insoluble	L-Tyrosine exhibits greater solubility in DMSO compared to water and most alcohols.
Ether	Insoluble	
Acetone	Insoluble	
DMSO	Soluble	

Table 2: Occupational Exposure Limits for Particulates (Nuisance Dust)

Jurisdiction	Regulatory Body	Exposure Limit (8-hour TWA) - Inhalable Dust	Exposure Limit (8-hour TWA) - Respirable Dust
USA	OSHA	15 mg/m <sup>3</sup>	5 mg/m <sup>3</sup>
Germany	TRGS 900	10 mg/m <sup>3</sup>	1.25 mg/m <sup>3</sup>
Australia	WES	10 mg/m <sup>3</sup>	-

TWA: Time-Weighted Average. These are general limits for dusts not otherwise classified and should be applied in the absence of a specific limit for L-Tyrosine.

## Experimental Protocols

The following are step-by-step procedures for the safe handling and disposal of L-Tyrosine-3,5- $^{13}\text{C}_2$ .

#### Protocol 1: Weighing and Preparing a Stock Solution

- Preparation:
  - Ensure the analytical balance is clean, calibrated, and located in a draft-free area.
  - Don appropriate PPE (lab coat, gloves, and safety glasses).
  - Use a chemical fume hood or a ventilated balance enclosure if there is a risk of generating dust.
- Weighing:
  - Place a clean, appropriately sized weigh boat or weigh paper on the balance and tare it.
  - Carefully use a clean spatula to transfer the desired amount of L-Tyrosine-3,5- $^{13}\text{C}_2$  powder to the weigh boat.
  - Avoid creating dust. If any powder is spilled, clean it up immediately with a damp cloth.
  - Record the final weight.
- Dissolution:
  - Transfer the weighed powder to a suitable container (e.g., a beaker or volumetric flask).
  - Add the chosen solvent (refer to Table 1 for solubility). For aqueous solutions, adjusting the pH to <2 with HCl or >9 with NaOH will be necessary to achieve higher concentrations.
  - Stir the mixture gently with a magnetic stirrer until the solid is completely dissolved. Gentle heating may be applied to aid dissolution in some solvents, but be mindful of potential degradation.
  - If preparing a solution of a specific concentration, once dissolved, transfer the solution to a volumetric flask and add the solvent to the mark.

- Storage:
  - Store the prepared solution in a clearly labeled, sealed container.
  - For long-term stability, it is recommended to store stock solutions at -20°C or -80°C. Avoid repeated freeze-thaw cycles by preparing aliquots.

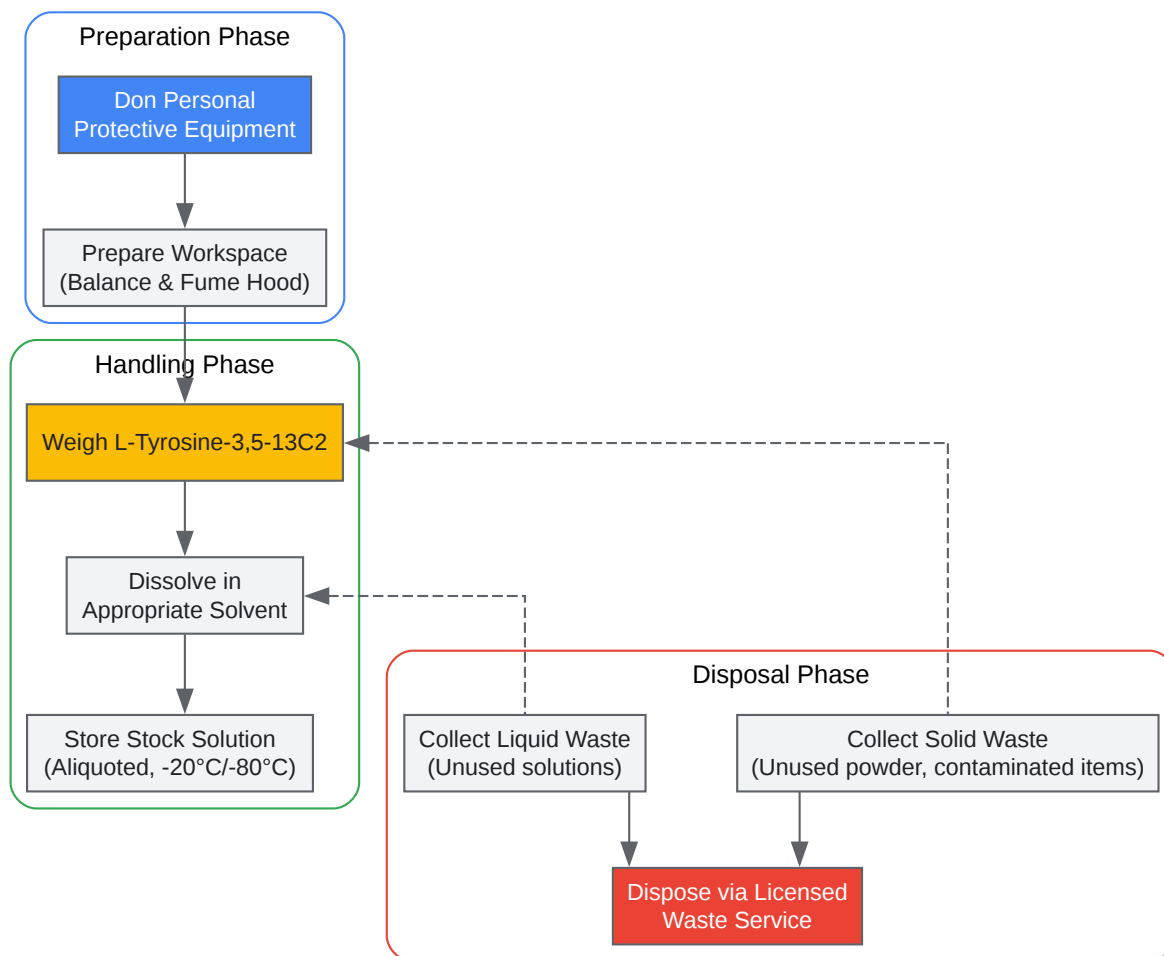
#### Protocol 2: Disposal of L-Tyrosine-3,5-<sup>13</sup>C<sub>2</sub> Waste

As a non-radioactive, stable isotope-labeled compound, L-Tyrosine-3,5-<sup>13</sup>C<sub>2</sub> does not require special disposal procedures beyond those for standard chemical waste.

- Solid Waste:
  - Collect any unused L-Tyrosine-3,5-<sup>13</sup>C<sub>2</sub> powder, contaminated weigh boats, and gloves in a designated chemical waste container.
  - Ensure the container is clearly labeled with its contents.
- Liquid Waste:
  - Collect aqueous and organic solvent solutions containing L-Tyrosine-3,5-<sup>13</sup>C<sub>2</sub> in separate, clearly labeled hazardous waste containers.
  - Do not pour solutions down the drain.
- Final Disposal:
  - Arrange for the disposal of the chemical waste containers through your institution's licensed professional waste disposal service.

## Workflow Diagram

The following diagram illustrates the standard workflow for handling L-Tyrosine-3,5-<sup>13</sup>C<sub>2</sub> in a laboratory setting.



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## References

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